

pemetrexed disodium heptahydrate solubility and stability

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Compound Focus: Pemetrexed disodium heptahydrate

CAS No.: 357166-29-1

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Experimental Insights and Protocols

The recommended conditions are derived from systematic forced degradation studies and stability tests. Here are the key experimental details:

- **Forced Degradation:** Studies confirmed that **oxidation is the main degradation mechanism** for pemetrexed in aqueous solutions. Other pathways include decarboxylation under acidic conditions and hydrolysis of the side-chain amide under alkaline conditions [1].
- **Analytical Method:** The content of pemetrexed and its related substances (such as α -hydroxy lactams, keto-pemetrexed, and oxidative dimers) was monitored using a validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method [1]. The drug concentration was calculated based on peak areas, and impurities were quantified using relative response factors [1].
- **Stability Protocol for Clinical Use:** One study demonstrates that pemetrexed disodium in 0.9% sodium chloride infusion bags (at concentrations of 2.0 and 13.5 mg/mL) remains stable for **21 days when stored at 2-8°C and protected from light**. Stability was assessed by monitoring drug concentration, related substance levels, pH, visual inspection, and sub-visible particle counts [2].

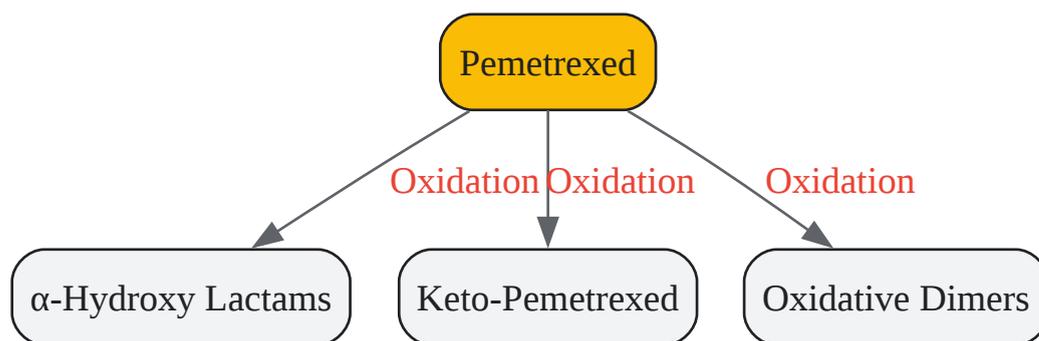
Solubility Data

Pemetrexed disodium heptahydrate is highly soluble in water. The quantitative solubility data from the literature is summarized in the table below.

Solvent	Solubility	Test Conditions
Water [3]	≥ 30 mg/mL	Clear solution
Water [4]	100 mg/mL	Not specified
DMSO [4]	33 mg/mL (55.04 mM)	Note: Moisture-absorbing DMSO reduces solubility; use fresh DMSO.

Oxidation Degradation Pathway

The following diagram illustrates the primary oxidative degradation pathway of pemetrexed, as identified in the forced degradation studies [1].



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This diagram shows the three main oxidative degradants formed from pemetrexed in the presence of oxygen [1].

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